

A Technical Guide to Research-Grade Arachidyl Laurate: Commercial Sources, Synthesis, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arachidyl laurate

Cat. No.: B1598217

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Abstract

Arachidyl laurate (eicosyl dodecanoate) is a saturated wax ester composed of arachidyl alcohol and lauric acid. In research and development, it primarily serves as a well-characterized chemical standard for the analysis of wax esters and other lipids. This technical guide provides an in-depth overview of the commercial sources for research-grade **arachidyl laurate**, details adapted methodologies for its synthesis and purification, and outlines key analytical techniques for its characterization. All quantitative data is presented in structured tables for ease of comparison, and experimental workflows are visualized using process diagrams.

Commercial Sources of Research-Grade Arachidyl Laurate

High-purity **arachidyl laurate** is essential for accurate and reproducible research. Several chemical suppliers offer this compound in research-grade quality, typically with a purity of 99% or higher. When selecting a supplier, researchers should consider factors such as stated purity, availability of a Certificate of Analysis (CoA), packaging sizes, and shipping times.

Below is a summary of prominent commercial suppliers of research-grade **arachidyl laurate**:

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Notes
Sigma-Aldrich	Arachidyl dodecanoate	36617-18-2	C32H64O2	480.85 g/mol	≥99%	Often used as a reference standard in wax ester analysis. [1]
Larodan	Arachidyl Laurate	36617-18-2	C32H64O2	480.85 g/mol	>99%	Provides a downloadable Material Safety Data Sheet (MSDS). [2]
INDOFINE Chemical Company, Inc.	ARACHIDYL LAURATE	36617-18-2	C32H64O2	480.85 g/mol	>99%	Offers the product for pharmaceutical, agricultural, and life science industries. [3]
CD Biosynthesis	Arachidyl Laurate	36617-18-2	C32H64O2	480.85 g/mol	>99%	Marketed for synthetic biology research and development. [4]
American Custom Chemicals	ARACHIDYL	36617-18-2	C32H64O2	480.85 g/mol	95.00%	Note the lower purity compared

Corporatio n	DODECAN OATE					to other suppliers.
MedchemE xpress	Arachidyl Laurate	36617-18- 2	C32H64O2	480.85 g/mol	A biochemica l assay reagent.	
Alfa Chemistry	Arachidyl laurate	36617-18- 2	C32H64O2	480.85 g/mol	99%+	States the synthesis process is skillful with high yield.

Physicochemical Properties of Arachidyl Laurate

A summary of the key physicochemical properties of **arachidyl laurate** is provided below. These properties are crucial for its handling, storage, and application in various experimental settings.

Property	Value	Source
CAS Number	36617-18-2	
Molecular Formula	C32H64O2	
Molecular Weight	480.85 g/mol	
Appearance	Solid	
Boiling Point	507°C at 760 mmHg	
Flash Point	269.7°C	
Density	0.858 g/cm ³	
Storage Temperature	-20°C	

Synthesis and Purification of Arachidyl Laurate

While commercially available, **arachidyl laurate** can also be synthesized in the laboratory. The most common method is the esterification of arachidyl alcohol with lauric acid or its more reactive derivative, lauroyl chloride. Enzymatic synthesis offers a milder alternative. The following protocols are adapted from general procedures for wax ester synthesis.

Chemical Synthesis via Esterification

This protocol describes the synthesis of **arachidyl laurate** from arachidyl alcohol and lauroyl chloride.

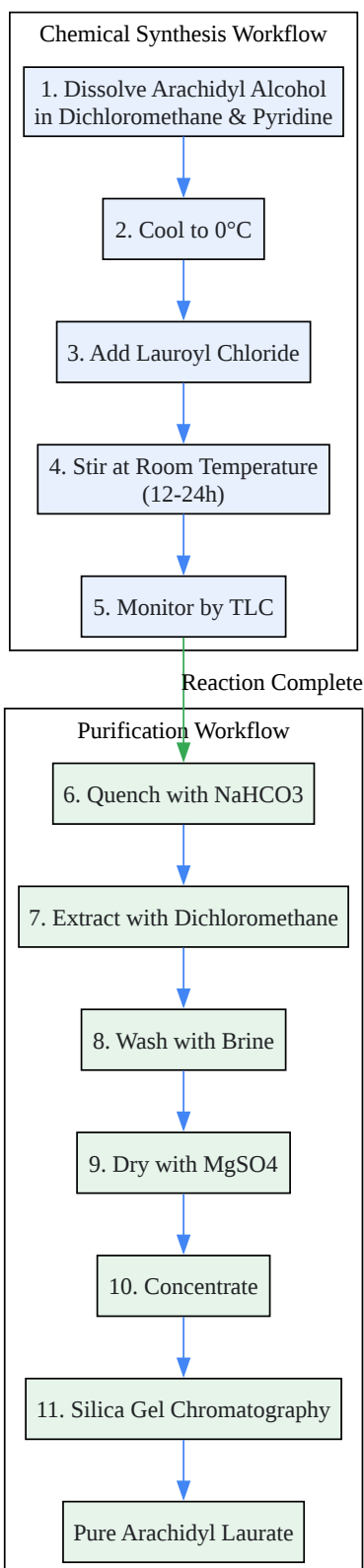
Materials and Reagents:

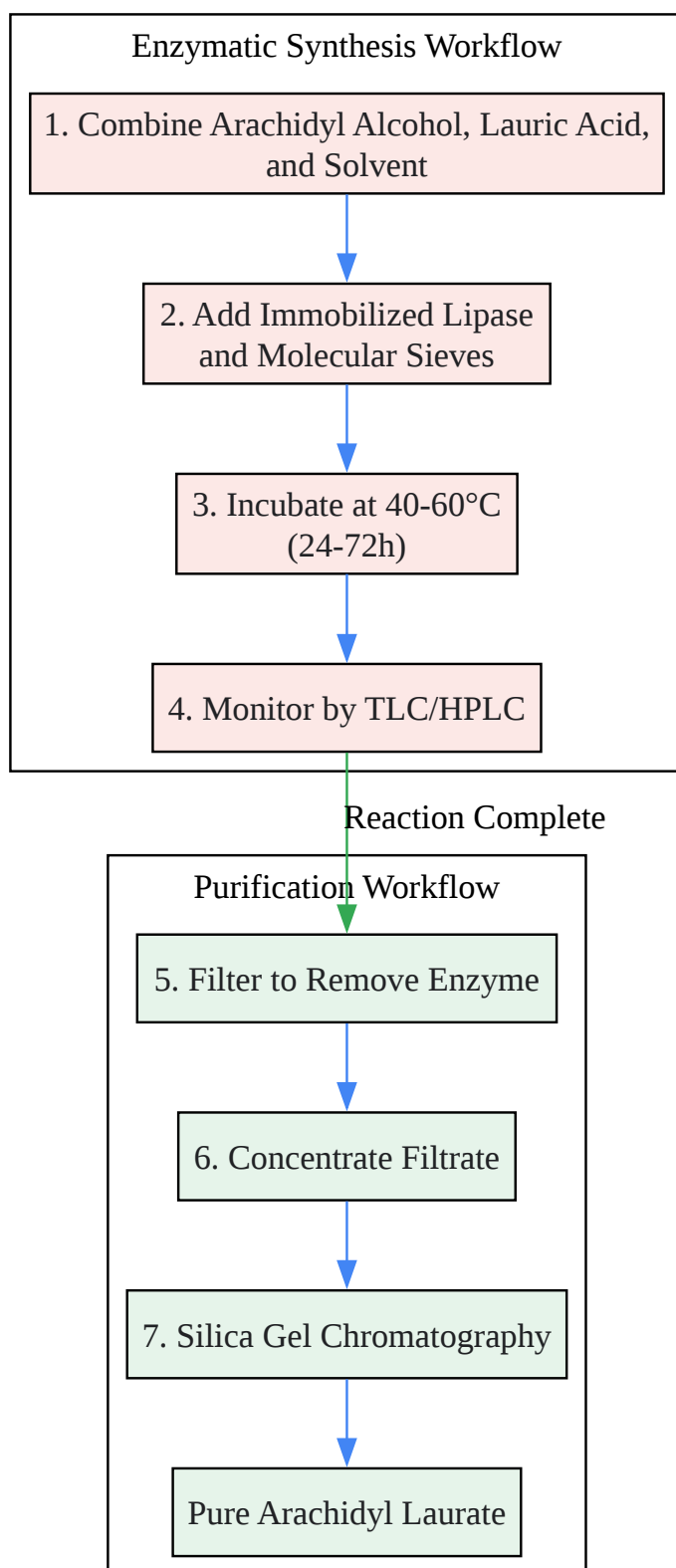
- Arachidyl alcohol
- Lauroyl chloride
- Pyridine (anhydrous)
- Dichloromethane (anhydrous)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate
- Silica gel (for column chromatography)
- Hexane
- Ethyl acetate

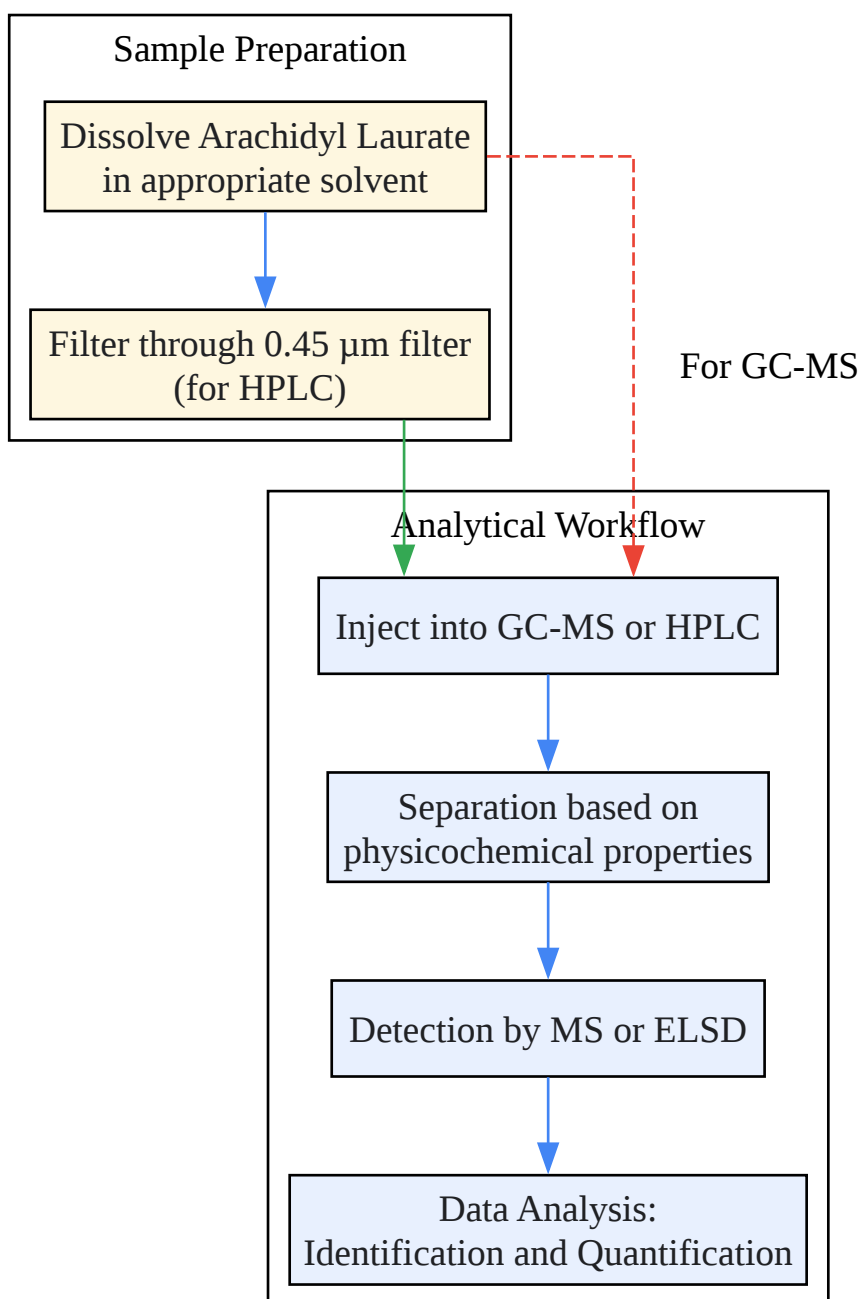
Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve arachidyl alcohol (1.0 equivalent) in anhydrous dichloromethane. Add anhydrous pyridine (1.2 equivalents) to the solution and cool to 0°C in an ice bath.

- **Acylation:** Slowly add lauroyl chloride (1.1 equivalents) dropwise to the stirred solution. Allow the reaction mixture to warm to room temperature and continue stirring for 12-24 hours.
- **Reaction Monitoring:** Monitor the progress of the reaction by Thin-Layer Chromatography (TLC) using a hexane/ethyl acetate solvent system. The product, **arachidyl laurate**, will be less polar than the starting arachidyl alcohol.
- **Workup:** Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate. Transfer the mixture to a separatory funnel and extract the aqueous layer three times with dichloromethane.
- **Purification:** Combine the organic layers and wash with brine. Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Chromatography:** Purify the crude **arachidyl laurate** by silica gel column chromatography using a gradient of hexane and ethyl acetate to yield the pure product.







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